An In-depth Technical Guide to 4-Acetoxy-2'-bromobenzophenone

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Compound of Interest

Compound Name:	*4-Acetoxy-2'-bromobenzophenone*
CAS No.:	*890099-44-2*
Cat. No.:	*B1292290*

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Abstract

This technical guide provides a comprehensive examination of **4-Acetoxy-2'-bromobenzophenone**, a key chemical intermediate. Designed for researchers, scientists, and professionals in drug development, this document delves into the core chemical and physical properties, spectroscopic profile, synthetic utility, and safety protocols associated with this compound. By integrating theoretical principles with practical, field-proven insights, this guide serves as an authoritative resource for the effective application and handling of **4-Acetoxy-2'-bromobenzophenone** in a laboratory setting.

Compound Identification and Core Properties

4-Acetoxy-2'-bromobenzophenone is a polysubstituted aromatic ketone. The strategic placement of the acetoxy, bromo, and carbonyl groups makes it a versatile building block in organic synthesis, particularly in the construction of complex molecular architectures.

Structural and Molecular Data

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The fundamental identity of a chemical compound is established by its structure and associated molecular data. The diagram below illustrates the chemical structure of **4-Acetoxy-2'-bromobenzophenone**.

Caption: Chemical Structure of **4-Acetoxy-2'-bromobenzophenone**.

Physicochemical Properties

A summary of the core physicochemical data for **4-Acetoxy-2'-bromobenzophenone** is provided in the table below. This information is critical for designing experimental conditions, such as selecting appropriate solvents and predicting reaction temperatures.

Property	Value	Source(s)
CAS Number	890099-44-2	[1][2][3]
Molecular Formula	C15H11BrO3	[1][2]
Molecular Weight	319.15 g/mol	[1][2]
IUPAC Name	4-(2-Bromobenzoyl)phenyl acetate	[3]
Boiling Point	420.9°C at 760 mmHg	[3]
Density	1.441 g/cm³	[3]
Flash Point	208.4°C	[3]
LogP	3.60540	[3]

Spectroscopic Profile

Spectroscopic analysis is indispensable for the structural elucidation and purity assessment of organic compounds. The following sections interpret the expected spectral data for **4-Acetoxy-2'-bromobenzophenone**. Note: As direct experimental spectra for this specific isomer are not widely published, the following interpretations are based on established principles of spectroscopy and data from analogous structures like 4-bromobenzophenone and acetophenones.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl protons of the acetoxy group. The protons on the brominated ring will exhibit complex splitting patterns due to their proximity to the bromine atom and the carbonyl group. The protons on the acetoxy-substituted ring will also show characteristic splitting, likely as two distinct doublets in the aromatic region. The methyl protons of the acetate group will appear as a sharp singlet, typically around 2.3 ppm.

- ^{13}C NMR: The carbon NMR spectrum will provide information on the carbon framework. The carbonyl carbon is expected to have the most downfield chemical shift (typically >190 ppm).[4] The carbon attached to the bromine atom (ipso-carbon) will also be significantly shifted. The remaining aromatic carbons will appear in the 120-140 ppm range, with their exact shifts influenced by the electronic effects of the substituents.[5] The methyl carbon of the acetoxy group will appear upfield.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify key functional groups.

- Carbonyl (C=O) Stretch: A strong absorption peak is expected in the region of 1660-1680 cm^{-1} for the ketone and around 1760-1770 cm^{-1} for the ester carbonyl. The conjugation with the aromatic rings influences these frequencies.[4]

- Aromatic C-H Stretch: Peaks will be observed above 3000 cm^{-1}.[4]

- Aromatic C=C Stretch: Multiple peaks will appear in the 1450-1600 cm^{-1} region.[4]

- C-O Stretch: The ester C-O stretches will be visible in the 1000-1300 cm^{-1} range.

- C-Br Stretch: A peak in the lower frequency region (~680 cm^{-1}) may indicate the C-Br bond.[4]

Mass Spectrometry (MS)

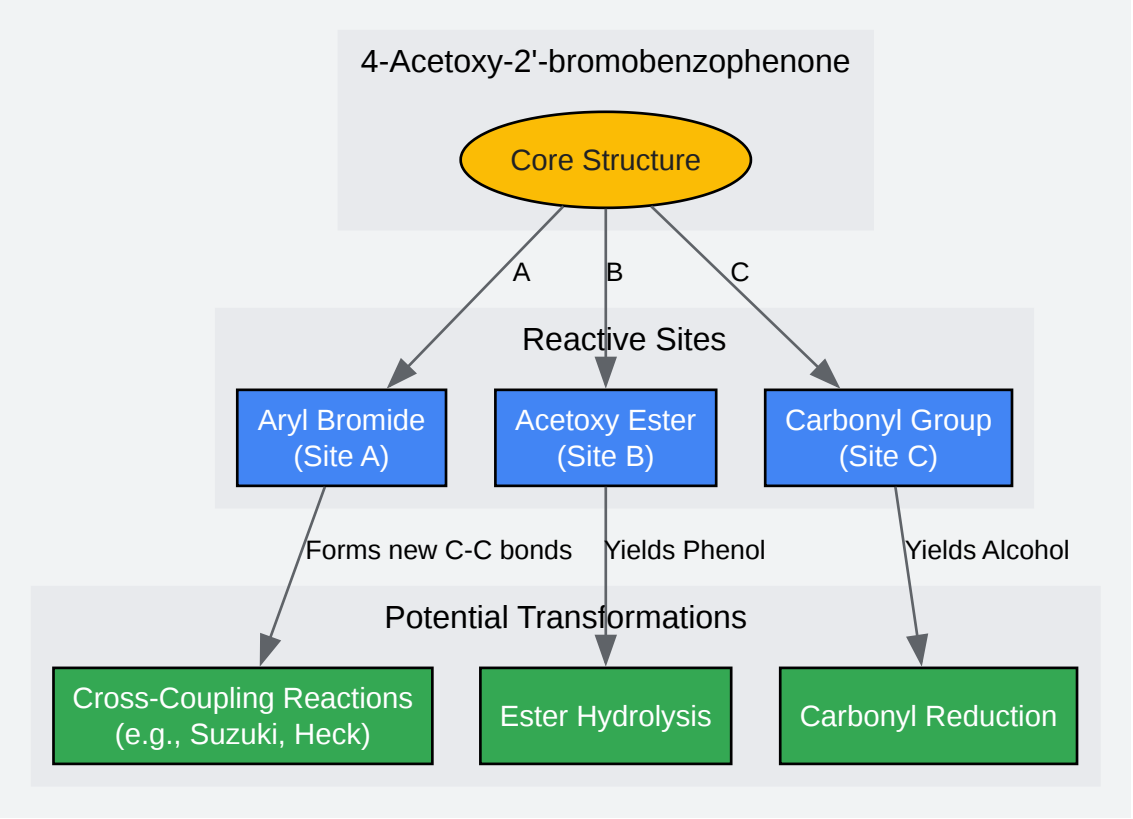
Mass spectrometry provides information about the molecular weight and fragmentation pattern.

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- Molecular Ion Peak: The mass spectrum will show a characteristic pair of molecular ion peaks (M and M+2) of nearly equal intensity, which is the isotopic signature of a molecule containing one bromine atom. For C15H11BrO3, these peaks would be at m/z 318 and 320.
- Fragmentation: Common fragmentation pathways would include the loss of the acetoxy group, the bromine atom, and cleavage around the carbonyl group, leading to characteristic fragment ions.

Chemical Reactivity and Synthetic Utility

The synthetic value of **4-Acetoxy-2'-bromobenzophenone** stems from its multiple reactive sites. Understanding the reactivity of each functional group is key to its application as a synthetic intermediate.



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Caption: Key reactive sites and potential synthetic transformations.

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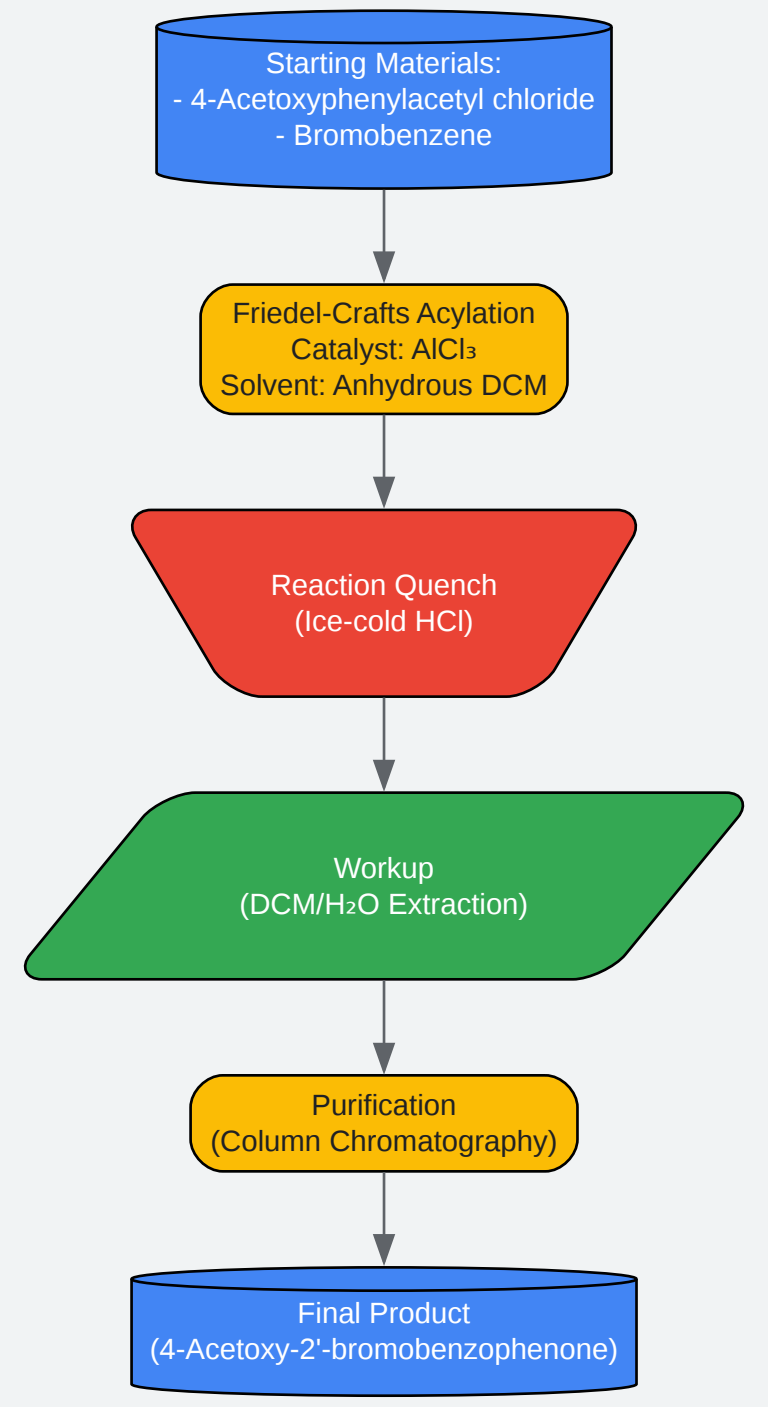
- Aryl Bromide (Site A): The 2'-bromo substituent is a prime site for transition-metal-catalyzed cross-coupling reactions. This allows for the formation of new carbon-carbon or carbon-heteroatom bonds, enabling the synthesis of more complex bi-aryl structures or the introduction of other functional groups.
- Acetoxy Ester (Site B): The acetoxy group can be readily hydrolyzed under basic or acidic conditions to reveal a hydroxyl group. This phenolic hydroxyl can then be used for further functionalization, such as in Williamson ether synthesis or as a directing group in electrophilic aromatic substitution.
- Carbonyl Group (Site C): The ketone functionality can undergo a variety of reactions. It can be reduced to a secondary alcohol, converted to an amine via reductive amination, or serve as an electrophilic site for nucleophilic attack by organometallic reagents.

Proposed Synthesis and Purification Protocol

While multiple synthetic routes can be envisioned, a common and reliable method for preparing substituted benzophenones is the Friedel-Crafts acylation.

Synthetic Workflow

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Caption: Proposed workflow for the synthesis of **4-Acetoxy-2'-bromobenzophenone**.

Step-by-Step Experimental Protocol

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Rationale: This protocol utilizes a standard Friedel-Crafts acylation. Anhydrous conditions are critical as the Lewis acid catalyst ($AlCl_3$) is highly water-sensitive. The reaction is quenched with acid to decompose the aluminum chloride complex.

- Reaction Setup: To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, nitrogen inlet, and dropping funnel, add bromobenzene (1.1 eq) and anhydrous dichloromethane (DCM). Cool the mixture to 0°C in an ice bath.
- Catalyst Addition: Carefully add anhydrous aluminum chloride ($AlCl_3$) (1.2 eq) portion-wise to the stirred solution. Causality: $AlCl_3$ is the Lewis acid catalyst that activates the acyl chloride for electrophilic attack on the bromobenzene ring.
- Acyl Chloride Addition: Dissolve 4-acetoxyphenylacetyl chloride (1.0 eq) in anhydrous DCM and add it dropwise to the reaction mixture via the dropping funnel over 30 minutes, maintaining the temperature at 0°C.
- Reaction Progression: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Quenching: Once the reaction is complete, cool the mixture back to 0°C and slowly quench by pouring it over a mixture of crushed ice and concentrated hydrochloric acid. Causality: This step safely decomposes the aluminum catalyst and protonates any remaining intermediates.
- Workup: Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice with DCM. Combine the organic layers.
- Washing: Wash the combined organic layers with saturated sodium bicarbonate solution, followed by brine. Dry the organic layer over anhydrous sodium sulfate.
- Purification: Filter off the drying agent and concentrate the solvent under reduced pressure. Purify the resulting crude product by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure **4-Acetoxy-2'-bromobenzophenone**.[6]

Safety and Handling

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As a Senior Application Scientist, ensuring laboratory safety is paramount. While a specific Safety Data Sheet (SDS) for **4-Acetoxy-2'-bromobenzophenone** is not widely available, its handling precautions can be inferred from the hazards of its structural analogs, such as bromoacetophenones and other benzophenones.[7][8]

- Hazard Identification:
  - Causes skin irritation.[9]
  - Causes serious eye irritation.[9]
  - May cause respiratory irritation.[8]
  - Harmful if swallowed.[9]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.[7]
  - Hand Protection: Handle with appropriate chemical-resistant gloves (e.g., nitrile). Inspect gloves before use.[9]
  - Skin and Body Protection: Wear a lab coat and ensure full coverage to prevent skin exposure.
- Handling and Storage:
  - Use only in a well-ventilated area, preferably within a chemical fume hood.
  - Avoid breathing dust, fumes, or vapors.[8]
  - Store in a tightly closed container in a dry, well-ventilated place.[8]
  - Wash hands thoroughly after handling.
- First Aid Measures:

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- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, get medical advice.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.

Conclusion

4-Acetoxy-2'-bromobenzophenone is a valuable chemical intermediate with a rich reactivity profile. Its structure allows for selective transformations at the aryl bromide, ester, and ketone functionalities, making it a versatile tool for synthetic chemists. A thorough understanding of its physicochemical properties, spectroscopic characteristics, and safe handling procedures, as outlined in this guide, is essential for its successful application in research and development.

References

- The Royal Society of Chemistry. Supporting Information for: A phosphine-free, atom-efficient cross-coupling reaction of triorganoindiums with acyl chlorides catalyzed by immobilization of palladium(0) in MCM-41. [Link]
- Loba Chemie. 4-BROMOACETOPHENONE FOR SYNTHESIS MSDS. [Link]
- PubChem, National Institutes of Health. 4-Bromobenzophenone. [Link]
- Rieke Metals. 4-Acetoxy-3'-bromobenzophenone. [Link]
- Chemistry Stack Exchange. Assigning the 13C NMR spectrum of bromobenzene and 4-bromobenzophenone. [Link]

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Sources

- 1. 4-Acetoxy-2'-bromobenzophenone | CymitQuimica [cymitquimica.com]
- 2. 4-ACETOXY-2'-BROMOBENZOPHENONE | 890099-44-2 [chemicalbook.com]
- 3. Page loading... [wap.guidechem.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 6. 4-BROMOBENZOPHENONE synthesis - chemicalbook [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. lobachemie.com [lobachemie.com]
- 9. cdhfinechemical.com [cdhfinechemical.com]

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